

commercial availability and suppliers of 2-Chloro-3-fluoropyridin-4-amine

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Compound of Interest

Compound Name: 2-Chloro-3-fluoropyridin-4-amine

Cat. No.: B597810

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Technical Guide: 2-Chloro-3-fluoropyridin-4-amine

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, chemical properties, and synthetic applications of **2-Chloro-3-fluoropyridin-4-amine** (CAS No. 1227577-03-8). This versatile heterocyclic aromatic compound is a valuable building block in medicinal chemistry, particularly in the development of kinase inhibitors.

Commercial Availability and Suppliers

2-Chloro-3-fluoropyridin-4-amine is readily available from a range of commercial chemical suppliers. Purity levels are typically high, often exceeding 98%. The compound is generally supplied as a white to brown crystalline powder. For research and development purposes, it is available in quantities ranging from milligrams to kilograms.

Table 1: Commercial Supplier Information

Supplier	CAS Number	Purity	Available Quantities
Benchchem	1227577-03-8	>98%	Inquire for details
TCI Chemicals	1227577-03-8	>98.0% (GC)	Inquire for details
Sigma-Aldrich	1227577-03-8	98%	Inquire for details
AOBChem	1227577-03-8	95%	250mg, 500mg, 1g, 5g, 10g, 25g, 100g
ChemicalBook	1227577-03-8	99%, 99.92%	Inquire for details
Pharmalego	1227577-03-8	Not specified	1g
JR MediChem LLC	1227577-03-8	98%	Inquire for details
Jiangsu Realpharma Technology Co., Ltd	Not specified	Not specified	Inquire for details

Physicochemical Properties

A summary of the key physical and chemical properties of **2-Chloro-3-fluoropyridin-4-amine** is provided below. This data is essential for its appropriate handling, storage, and application in chemical synthesis.

Table 2: Physicochemical Data

Property	Value
CAS Number	1227577-03-8
Molecular Formula	C ₅ H ₄ ClFN ₂
Molecular Weight	146.55 g/mol
Appearance	White to Brown powder to crystal[1]
Melting Point	133.0 to 137.0 °C[1]
Boiling Point	271.9 ± 35.0 °C at 760 mmHg[1]
Purity	Typically >98%[1][2]
Storage Temperature	4°C, protect from light[1]
IUPAC Name	2-chloro-3-fluoro-4-pyridinamine[1]
InChI Key	VUGYOFOYGPXOFL-UHFFFAOYSA-N[1]

Synthesis and Experimental Protocols

2-Chloro-3-fluoropyridin-4-amine serves as a crucial intermediate in the synthesis of more complex molecules, including potent kinase inhibitors. A common laboratory-scale synthesis involves the deprotection of a carbamate-protected precursor.

Protocol: Synthesis of 2-Chloro-3-fluoropyridin-4-amine

This protocol describes the synthesis of **2-chloro-3-fluoropyridin-4-amine** from (2-Chloro-3-fluoro-pyridin-4-yl)-carbamic acid tert-butyl ester.[3][4]

Materials:

- (2-Chloro-3-fluoro-pyridin-4-yl)-carbamic acid tert-butyl ester (1.9 g, 7.7 mmol)
- Trifluoroacetic acid (TFA) (5 mL)
- Dichloromethane (DCM) (10 mL)
- Methanol (for chromatography)

- NH₂ silica gel cartridge for column chromatography

Procedure:

- To a solution of (2-chloro-3-fluoropyridin-4-yl)carbamic acid tert-butyl ester (1.9 g, 7.7 mmol) in dichloromethane (10 mL), add trifluoroacetic acid (5 mL).
- Stir the resulting solution at ambient temperature for 5 hours.
- Monitor the reaction progress using an appropriate technique (e.g., TLC).
- Upon completion, concentrate the reaction mixture under reduced pressure to remove the solvent and excess TFA.
- Dissolve the resulting residue in a minimal amount of dichloromethane.
- Purify the crude product by column chromatography on an NH₂ silica gel cartridge, eluting with a gradient of 0-10% methanol in dichloromethane.
- Combine the fractions containing the desired product and concentrate under reduced pressure to yield **2-chloro-3-fluoropyridin-4-amine** as a beige solid (0.96 g, 94% yield).[\[3\]](#)
[\[4\]](#)

Characterization:

- ¹H NMR (400 MHz, CDCl₃): δ 7.82 (d, J = 5.4 Hz, 1H), 6.60 (t, J = 5.8 Hz, 1H), 4.38 (br s, 2H).[\[3\]](#)[\[4\]](#)

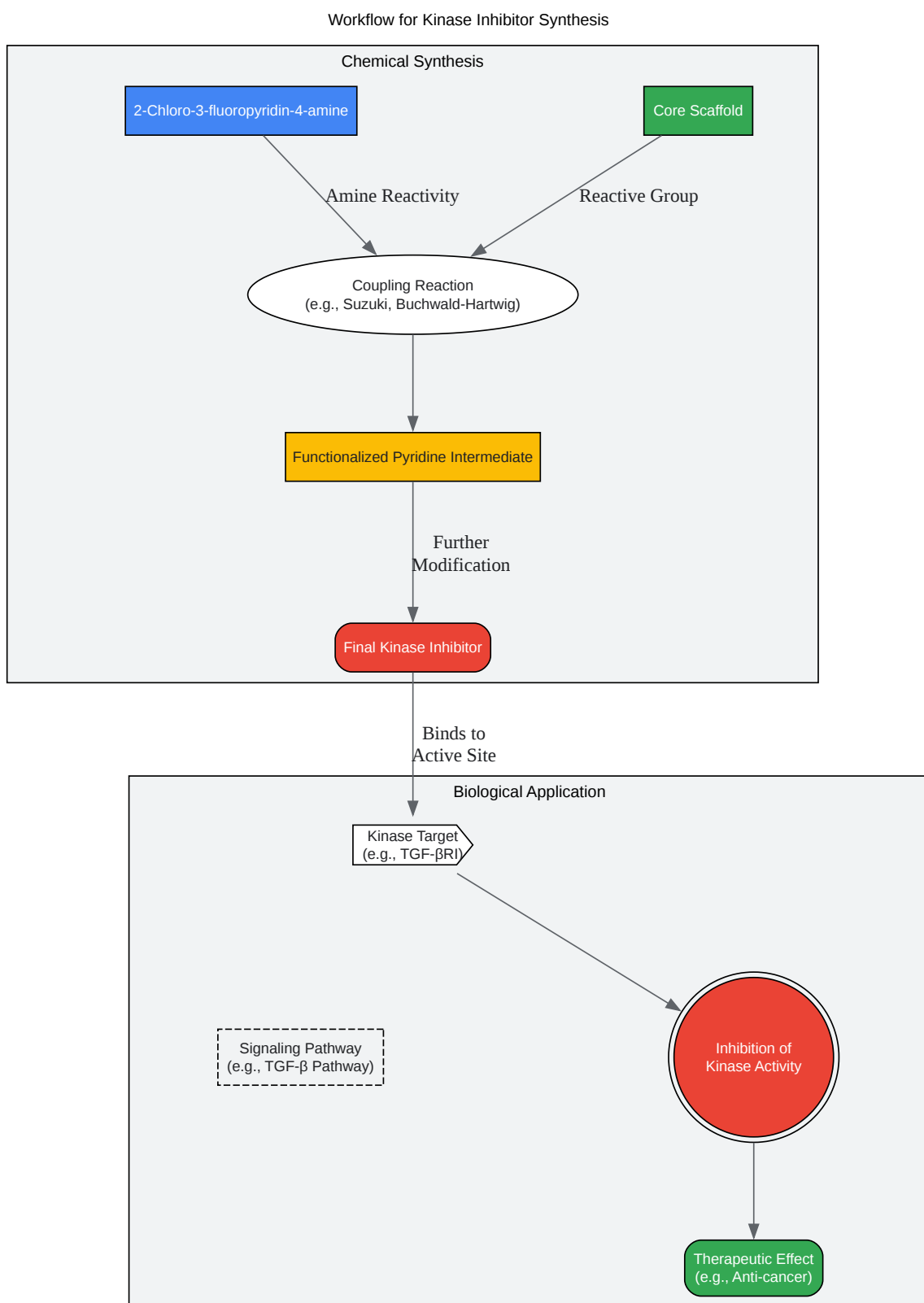
Applications in Drug Discovery

2-Chloro-3-fluoropyridin-4-amine is a key building block in the synthesis of kinase inhibitors, which are a major class of targeted cancer therapeutics. The presence of reactive sites—the amine group and the chloro and fluoro substituents—allows for diverse chemical modifications to generate libraries of compounds for screening against various kinases.

Role in Kinase Inhibitor Synthesis

This compound is particularly useful as an intermediate for synthesizing inhibitors of signaling pathways such as the Transforming Growth Factor-beta (TGF- β) pathway. The TGF- β signaling pathway plays a dual role in cancer, acting as a tumor suppressor in the early stages and promoting metastasis in later stages.[5] Therefore, inhibitors of this pathway are of significant interest in oncology research.

The following diagram illustrates the logical workflow of utilizing **2-Chloro-3-fluoropyridin-4-amine** in the synthesis of a generic kinase inhibitor.



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Synthetic workflow and biological application of derived kinase inhibitors.

Safety and Handling

2-Chloro-3-fluoropyridin-4-amine is classified as harmful if swallowed, in contact with skin, or if inhaled.[2] It also causes skin and serious eye irritation and may cause respiratory irritation.
[2]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.
- Ventilation: Use only outdoors or in a well-ventilated area.
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[2]

First Aid:

- If Swallowed: Get medical help. Rinse mouth.[2]
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical help. Take off contaminated clothing and wash it before reuse.[2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.[2]

Storage:

- Store in a well-ventilated place. Keep container tightly closed. Store locked up.[2]

For complete safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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